

Personal protective equipment for handling 1,8-Dibromooctane

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Compound of Interest

Compound Name: 1,8-Dibromooctane

Cat. No.: B1199895

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Essential Safety and Handling Guide for 1,8-Dibromooctane

This guide provides immediate safety, handling, and disposal protocols for **1,8-Dibromooctane**, tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1,8-Dibromooctane**.

Property	Value	Source
Molecular Formula	C8H16Br2	[1][2]
Molecular Weight	272.02 g/mol	[2][3][4]
CAS Number	4549-32-0	[2][4][5]
Appearance	Clear colorless to pale yellow liquid	[1][6][7]
Odor	Odorless	[1][6]
Melting Point	12 - 16 °C / 53.6 - 60.8 °F	[3][6][8]
Boiling Point	270 - 272 °C / 518 - 521.6 °F @ 760 mmHg	[3][6]
Flash Point	> 112 °C / > 233.6 °F	[6]
Specific Gravity	1.460	[6]
Vapor Density	9.37	[6]
LD50 Oral (Rat)	4,984 mg/kg	
LD50 Dermal (Rabbit)	8,880 mg/kg	

Personal Protective Equipment (PPE)

When handling **1,8-Dibromooctane**, the following personal protective equipment is mandatory to ensure personal safety and prevent exposure.

- **Eye and Face Protection:** Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6] A full-length face shield is also recommended.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn.[4][9] Inspect gloves before use and use proper glove removal technique to avoid skin contact.[3]
- **Skin and Body Protection:** Wear a lab coat, long-sleeved clothing, and a chemical-resistant apron to prevent skin contact.[5]

- Respiratory Protection: Use a vapor respirator. Ensure it is a MSHA/NIOSH-approved or equivalent respirator.[4][5]

Operational and Disposal Plans

Adherence to the following step-by-step procedures for handling, storage, and disposal is critical for maintaining a safe laboratory environment.

Handling Procedures

- Ventilation: Always handle **1,8-Dibromooctane** in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing. [5][6] Do not breathe vapors or spray mist.[5]
- Safe Practices: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[4]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.

Storage Procedures

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5][6]
- Temperature: Store at room temperature in the original container.[5]
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[1][6]

Disposal Plan

- Waste Disposal: Dispose of **1,8-Dibromooctane** and any contaminated materials in accordance with federal, state, and local regulations.[5] This should be done through a licensed disposal company.[3]
- Contaminated Packaging: Empty containers should be taken for local recycling, recovery, or waste disposal and should not be reused.[5]

Emergency Procedures

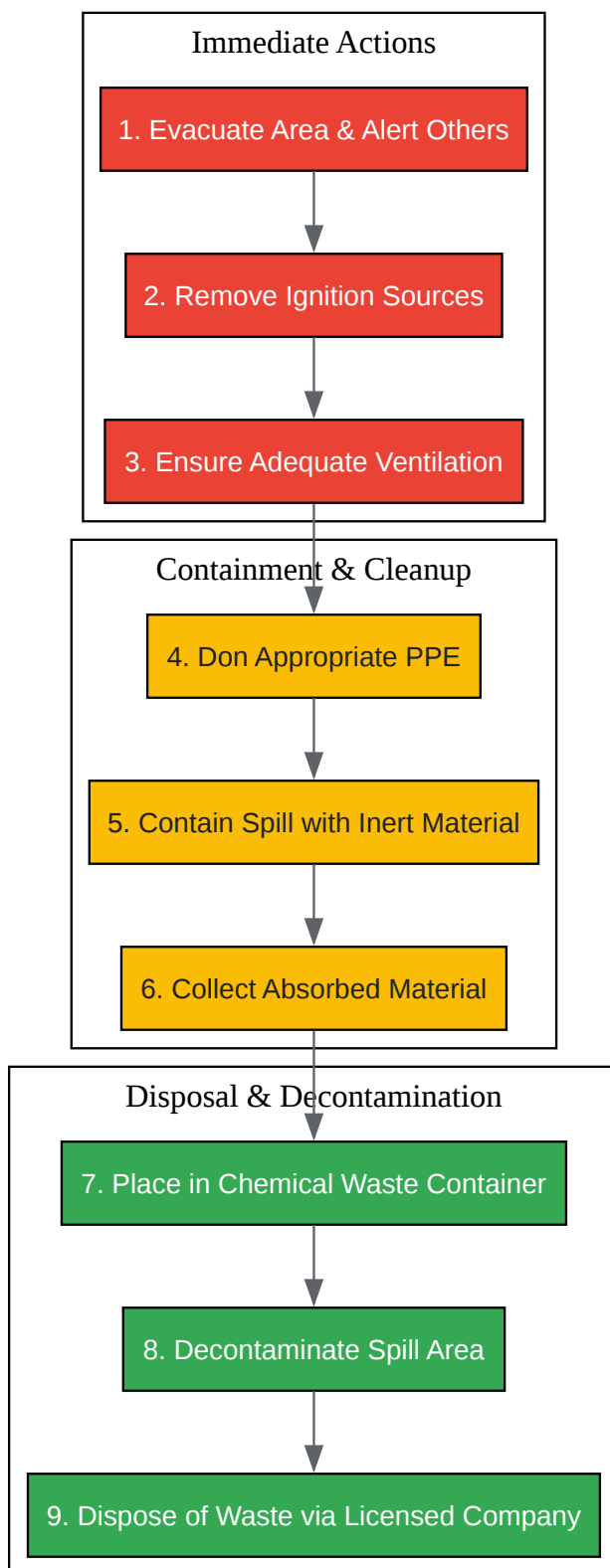
Immediate and appropriate responses to emergencies can significantly mitigate harm.

First-Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[5\]](#)
- In Case of Skin Contact: Wash off immediately with soap and plenty of water, removing all contaminated clothing and shoes.[\[5\]](#) If skin irritation occurs, get medical advice/attention.[\[5\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[\[5\]](#)[\[6\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Obtain medical attention.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Spill Response Workflow

The following diagram outlines the procedural flow for managing a **1,8-Dibromooctane** spill.



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Workflow for managing a **1,8-Dibromooctane** spill.

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